

Comparative Guide: Mass Spectrometry Profiling of 1-Aminoazepan-2-one

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Compound of Interest

Compound Name: 1-Aminoazepan-2-one
hydrochloride

Cat. No.: B11916905

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Executive Summary: The Analytical Challenge

In the synthesis of medium-ring nitrogen heterocycles—critical scaffolds for psychotropic drugs and peptidomimetics—1-Aminoazepan-2-one (N-aminocaprolactam) represents a unique analytical target. It frequently appears either as a functionalized synthetic intermediate (e.g., in hydrazone formation) or as a specific impurity in the bulk production of caprolactam derivatives.

This guide provides a technical comparison of the mass spectrometry (MS) fragmentation patterns of 1-Aminoazepan-2-one versus its non-aminated parent, Caprolactam (Azepan-2-one). By understanding the distinct cleavage pathways driven by the labile N-N bond, researchers can achieve higher specificity in impurity profiling and structural verification.

Experimental Configuration & Protocol

To ensure reproducible fragmentation data, the following standardized protocol is recommended. This workflow minimizes thermal degradation prior to ionization, a common risk with hydrazine derivatives.

Standardized LC-MS/MS Protocol

- System: Q-TOF or Triple Quadrupole MS coupled with UHPLC.
- Ionization Source: Electrospray Ionization (ESI) in Positive Mode (+).
 - Rationale: ESI is "softer" than EI, preserving the molecular ion $[M+H]^+$ which is critical for distinguishing the N-amino analog from thermal decomposition products.
- Mobile Phase:
 - A: Water + 0.1% Formic Acid (Proton source).
 - B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 mins.

Direct Infusion (for Structural Elucidation)

- Concentration: 10 $\mu\text{g/mL}$ in 50:50 MeOH:H₂O.
- Flow Rate: 10 $\mu\text{L/min}$.
- Collision Energy (CE): Ramped 10–40 eV to observe sequential fragmentation.

Comparative Fragmentation Analysis

The Comparator: Caprolactam (Azepan-2-one)

- Molecular Weight: 113.16 Da
- Precursor Ion $[M+H]^+$: m/z 114
- Dominant Mechanism: Ring opening followed by sequential loss of small alkyl or carbonyl fragments.
- Key Fragments:
 - m/z 85 (Loss of CO, -28 Da)
 - m/z 55 (C_4H_7^+ fragment)

The Target: 1-Aminoazepan-2-one

- Molecular Weight: 128.17 Da
- Precursor Ion $[M+H]^+$: m/z 129
- Dominant Mechanism: The fragmentation is governed by the N-N bond, which is significantly weaker (~160-200 kJ/mol) than the C-N or C-C bonds (~300-350 kJ/mol).

Key Diagnostic Pathways

- Primary N-N Cleavage (The Distinguisher): Unlike caprolactam, 1-Aminoazepan-2-one undergoes a characteristic loss of ammonia (NH_3) or the amino radical ($\bullet NH_2$) depending on the energy regime.
 - Observation: A strong fragment at m/z 112 (Radical cation) or m/z 113 (Protonated Caprolactam species) indicating the loss of the exocyclic nitrogen.
- Ring Contraction & CO Loss: Similar to the parent lactam, the ring opens, but the presence of the hydrazine moiety facilitates complex rearrangements, often yielding stable cyclic hydrazinium ions.

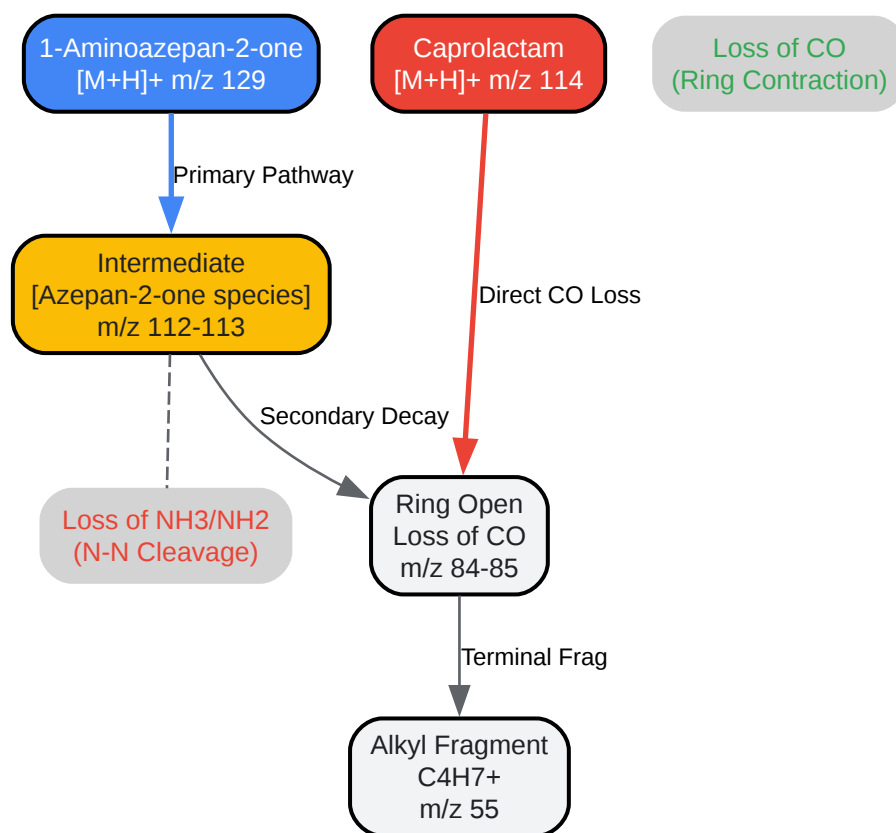
Data Summary Table

Feature	1-Aminoazepan-2-one	Caprolactam (Alternative)	Diagnostic Significance
Precursor [M+H] ⁺	129.1	114.1	Immediate MW differentiation.
Primary Fragment	112.1 (Loss of NH ₃ /NH ₂)	85.1 (Loss of CO)	1-Amino analog loses the N-group first; Caprolactam loses Carbonyl first.
Secondary Fragment	84.1	55.1	Convergence of pathways after N-N cleavage.
Nitrogen Content	High (Hydrazine character)	Low (Amide character)	N-N bond drives lower stability and distinct low-mass ions.

Mechanistic Visualization

Pathway 1: Fragmentation Logic

The following diagram illustrates the divergent pathways between the target and its alternative.



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Figure 1: Divergent fragmentation pathways. The N-amino derivative (Blue) routes through an intermediate resembling the parent lactam (Red) after N-N bond scission.

Pathway 2: Experimental Workflow

This self-validating workflow ensures that the observed peaks are intrinsic to the molecule and not artifacts of the ion source.



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Figure 2: Step-by-step MS/MS acquisition workflow for structural confirmation.

References & Authoritative Grounding

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